

Technical Guide: (6-(Difluoromethoxy)pyridin-3-yl)methanamine (CAS 1198103-43-3)

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Compound of Interest

Compound Name: (6-(Difluoromethoxy)pyridin-3-yl)methanamine

Cat. No.: B598485

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, safety information, and suppliers of the compound with CAS number 1198103-43-3, identified as **(6-(Difluoromethoxy)pyridin-3-yl)methanamine**.

Chemical Properties and Identification

(6-(Difluoromethoxy)pyridin-3-yl)methanamine is a pyridine derivative. Below is a summary of its key chemical properties.

Property	Value	Source
CAS Number	1198103-43-3	[1] [2] [3] [4] [5]
Synonyms	C-(6-Difluoromethoxy-pyridin-3-yl)-methylamine, 3-Pyridinemethanamine, 6-(difluoromethoxy)-	[1] [6]
Molecular Formula	C ₇ H ₈ F ₂ N ₂ O	[1] [4] [7] [8] [9]
Molecular Weight	174.15 g/mol	[1]
Appearance	Liquid	[5]
SMILES	NCc1ccc(nc1)OC(F)F	[3]

Note: Many physical properties such as boiling point, melting point, and density are not readily available in the public domain.[\[5\]](#)

Safety and Handling

A Safety Data Sheet (SDS) for this compound indicates the following hazards and necessary precautions.[\[5\]](#)

- Hazard Statements:
 - H314: Causes severe skin burns and eye damage.[\[5\]](#)
 - H318: Causes serious eye damage.[\[5\]](#)
- Precautionary Statements:
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[5\]](#)
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[5\]](#)
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[5\]](#)

- Stability: Stable under recommended storage conditions.[5]
- Incompatible Materials: Strong acids/alkalis, strong oxidizing/reducing agents.[5]

This substance should only be handled by trained professionals in a well-ventilated laboratory setting.[5]

Sourcing and Suppliers

(6-(Difluoromethoxy)pyridin-3-yl)methanamine is available from several chemical suppliers, typically for research and development purposes.

Supplier	Purity	Location
Aladdin Scientific	97%	United States
Matrix Scientific	95%	United States
SynQuest Laboratories, Inc.	-	United States
Sobekbio Biosciences	98%	-
ChemScene LLC	-	-
BLD Pharmatech Co., Ltd.	97%	-
Bidepharm	97%	China
Acmec Biochemical	-	-
AbacipharmTech	-	-

Note: This list is not exhaustive and availability may vary. Purity levels are as reported by the suppliers.[1][3][5][10][11][12]

Experimental Protocols and Biological Activity

Detailed experimental protocols for the synthesis or specific biological applications of CAS 1198103-43-3 are not available in the reviewed public literature. Similarly, no specific signaling pathways involving this compound have been documented.

Researchers acquiring this compound would typically follow a general workflow to characterize and test it.

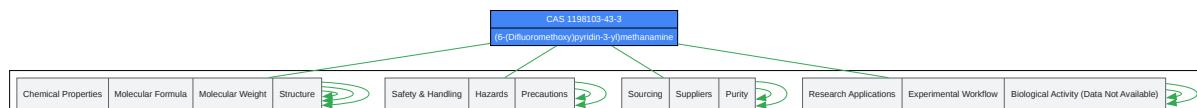


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Caption: General experimental workflow for a novel chemical compound.

Logical Structure of this Guide

The information in this guide is structured to provide a clear and logical progression for the reader, from basic identification to practical considerations for its use in research.



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Caption: Logical flow of information presented in this technical guide.

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References

- 1. 1198103-43-3 CAS Manufactory [m.chemicalbook.com]
- 2. Carbohydrate - AbacipharmTech-Global Chemical supplier [abacipharma.com]
- 3. 3-Pyridinemethanamine, 6-(difluoromethoxy)- [sobekbio.com]
- 4. Chemical Product Catalog _Letter D_Page 782_Chemicalbook [chemicalbook.com]
- 5. chemscene.com [chemscene.com]
- 6. Chemical-Suppliers | Product Search [chemical-suppliers.eu]
- 7. Page loading... [guidechem.com]
- 8. Pyridine Derivatives (8) [myskinrecipes.com]
- 9. myskinrecipes.com [myskinrecipes.com]
- 10. CAS:943843-27-4, (2-(二氟甲氧基)吡啶-4-基)甲胺盐酸盐-毕得医药 [bidepharm.com]
- 11. CAS:1198103-43-3, 6-二氟甲氧基吡啶-3-甲胺-毕得医药 [bidepharm.com]
- 12. CAS:1198103-42-2, 6-(二氟甲氧基)吡啶-3-甲腈-毕得医药 [bidepharm.com]

- To cite this document: BenchChem. [Technical Guide: (6-(Difluoromethoxy)pyridin-3-yl)methanamine (CAS 1198103-43-3)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b598485#cas-number-1198103-43-3-properties-and-suppliers\]](https://www.benchchem.com/product/b598485#cas-number-1198103-43-3-properties-and-suppliers)

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